

Bromofluoromethane standard molar entropy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

Get Quote

Thermophysical Property Data

The table below summarizes the key thermophysical properties of **bromofluoromethane** (CH₂BrF) found in the search results:

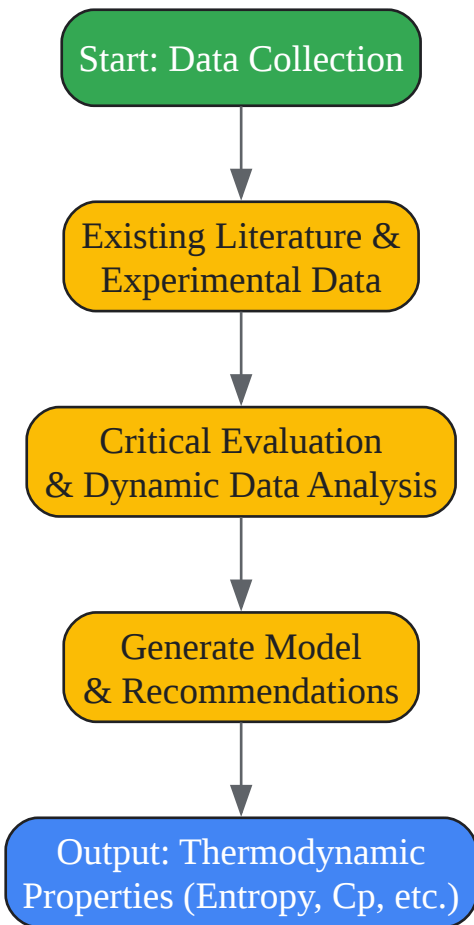
Property	Value	Unit	Source
Standard Molar Entropy ((S^{\ominus}_{gas}))	276.3 [1] [2]	J/(mol·K)	
Heat Capacity ((c_p))	49.2 [1] [2]	J/(mol·K)	
Molar Mass	112.93 [1]	g/mol	
Boiling Point	19 [1]	°C	
Density	1.773 [2]	g/cm ³	

Experimental Methodologies for Property Determination

The search results indicate that highly accurate thermophysical data, such as entropy, are derived from advanced experimental techniques and computational methods [3]. The **National Institute of Standards**

and Technology (NIST) employs rigorous methodologies for this purpose.

The following diagram illustrates the general workflow for determining these properties, synthesized from the description of the NIST ThermoData Engine [3].



[Click to download full resolution via product page](#)

Figure 1: Workflow for critical evaluation of thermophysical property data, as implemented by NIST [3].

Key methodologies include [3]:

- **Heat Capacity Calorimetry:** Measures heat capacity at constant pressure (c_p) over a range of temperatures, which is fundamental for calculating entropy changes.
- **Vapor-Liquid Equilibrium (VLE) Measurements:** Determines phase boundary pressures and densities, providing data on entropy changes during phase transitions.
- **Ideal Gas Thermodynamic Calculations:** Combines experimental data with statistical mechanics and *ab initio* calculations to determine perfect-gas properties like standard molar entropy.

Applications in Pharmaceutical and Chemical Development

Bromofluoromethane is an important reagent and building block in the synthesis of more complex molecules [1] [4].

- **Pharmaceutical Synthesis:** **Bromofluoromethane** serves as a precursor in the synthesis of **fluticasone propionate** (an anti-inflammatory drug) and the anesthetic **sevoflurane** [2] [4].
- **Monofluoromethylation:** The **CH₂F-** group is a key **bioisostere**, meaning it can mimic the steric and electronic properties of other common groups like **-CH₃**, **-CH₂OH**, and **-CH₂NH₂** in drug molecules [4]. This substitution can improve metabolic stability, membrane permeability, and target binding affinity [4].

A Note on Data Quality and Related Compounds

The search results provided high-quality information for **bromofluoromethane**. For other related compounds, you can consult authoritative databases:

- **NIST Web Thermo Tables (WTT):** Provides critically evaluated data, as seen for the related compound **bromodifluoromethane (CHBrF₂)** [3]. This resource is a trusted reference for researchers.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Bromofluoromethane [en.wikipedia.org]
2. China Low Price Bromo(Fluoro) Methane... - GlobalChemMall [globalchemmall.com]
3. Critically Evaluated Thermophysical Property Data from NIST ... [wtt-pro.nist.gov]
4. Monofluoromethylation of N-Heterocyclic Compounds [mdpi.com]

To cite this document: Smolecule. [Bromofluoromethane standard molar entropy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b598397#bromofluoromethane-standard-molar-entropy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com